

Essential Guide to the Safe Disposal of SCH 221510

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Compound of Interest

Compound Name: SCH 221510

Cat. No.: B1681530

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For researchers and scientists engaged in drug development, the proper handling and disposal of chemical compounds is paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **SCH 221510**, a potent and selective nociceptin opioid peptide (NOP) receptor agonist.

Disposal Protocol: A Step-by-Step Approach

According to the Safety Data Sheet (SDS) for **SCH 221510**, the substance is not classified as hazardous. However, it is crucial to prevent its release into the environment. The following steps outline the recommended disposal procedure for **SCH 221510** and its containers.

Step 1: Personal Protective Equipment (PPE)

Before handling **SCH 221510**, ensure you are wearing the appropriate personal protective equipment:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

Step 2: Waste Segregation and Collection

- Solid Waste: Collect any solid **SCH 221510** waste, including contaminated items like weighing paper or pipette tips, in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste: Solutions containing **SCH 221510** should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Do not mix with other solvent waste streams unless compatible.
- Empty Containers: "Empty" containers may still retain residual amounts of the compound. These should be triple-rinsed with a suitable solvent (e.g., ethanol or DMSO, in which **SCH 221510** is soluble). The rinsate should be collected as liquid chemical waste. Once decontaminated, the container can be disposed of according to your institution's guidelines for glass or plastic recycling or disposal.

Step 3: Labeling and Storage of Waste

- Clearly label all waste containers with "Hazardous Waste" (or as required by your institution), the full chemical name "**SCH 221510**," and the approximate quantity.
- Store the sealed waste containers in a designated, secure area away from incompatible materials, pending collection by your institution's environmental health and safety (EHS) department.

Step 4: Final Disposal

- Do not dispose of **SCH 221510** down the drain or in regular trash.^[1] This is to prevent the compound from entering the sewage system and the wider environment.
- Arrange for the collection and disposal of the chemical waste through your institution's EHS office or a licensed chemical waste disposal contractor. Disposal must be conducted in accordance with all local, state, and federal regulations.^[1]

Key Chemical and Safety Data

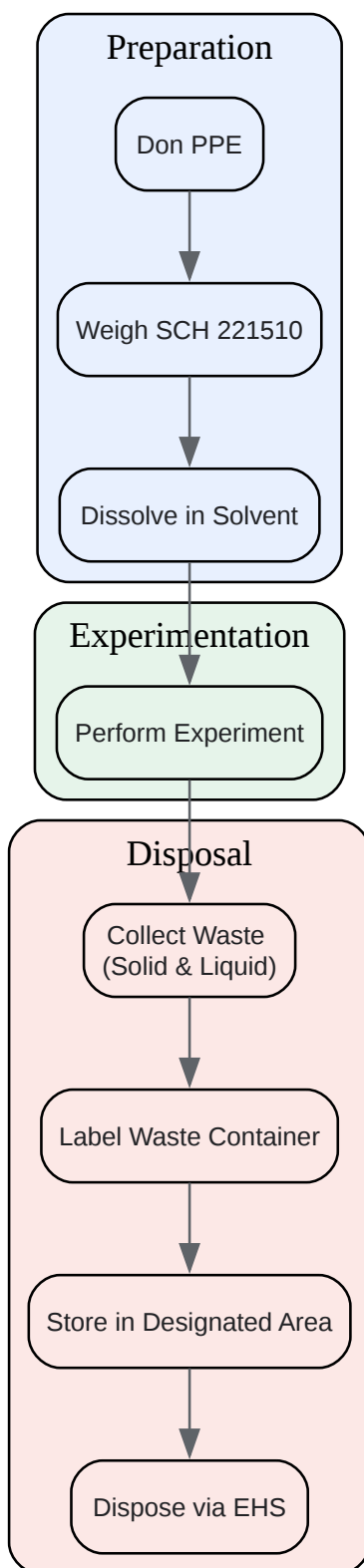
The following table summarizes essential quantitative data for **SCH 221510**.

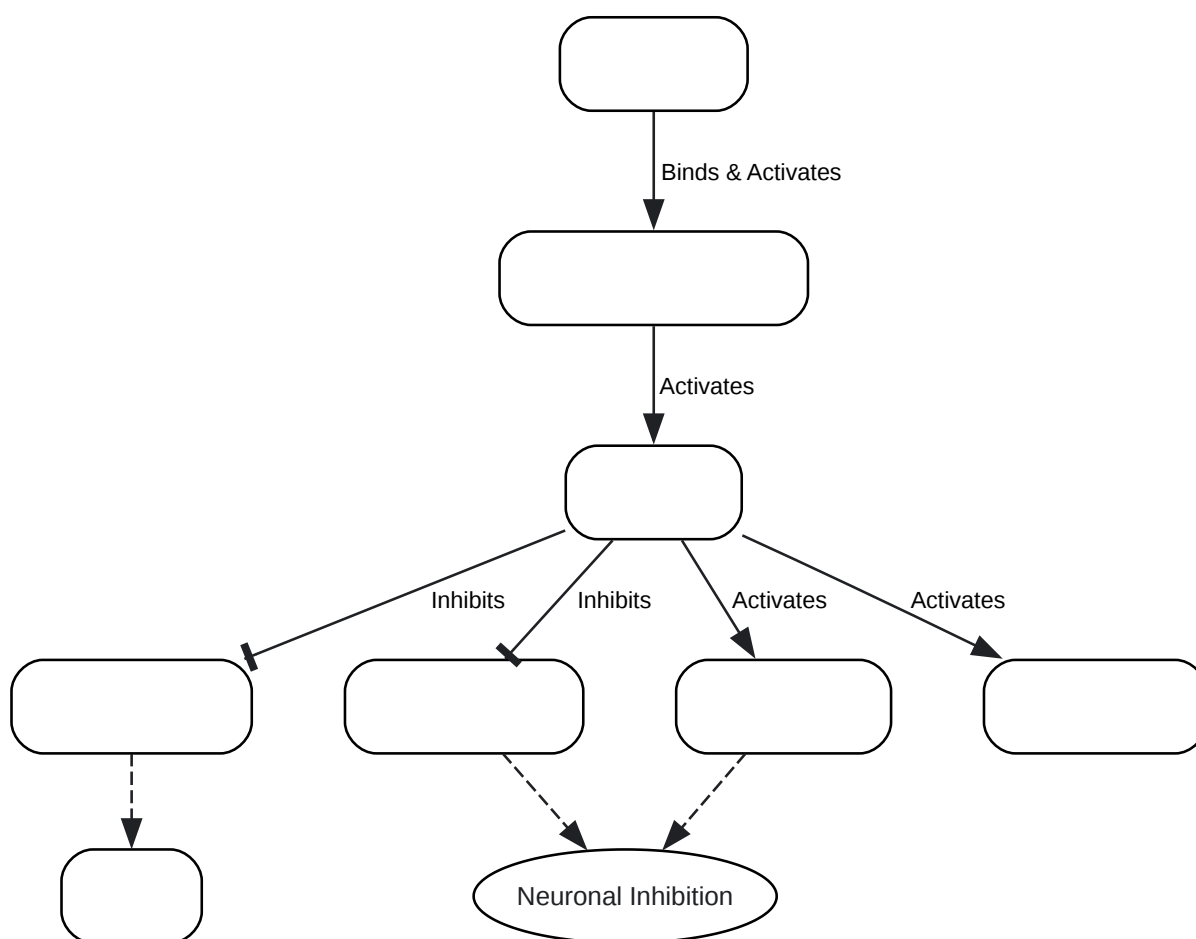
Property	Value	Source
Molecular Weight	397.55 g/mol	Tocris, R&D Systems
Formula	C ₂₈ H ₃₁ NO	Tocris, R&D Systems
Solubility (DMSO)	Soluble to 100 mM	R&D Systems
Purity	≥98%	R&D Systems
Storage Temperature	Room Temperature	R&D Systems
Acute Toxicity (Oral)	TDLo (rat): 1 mg/kg	Cayman Chemical SDS[2]
Hazard Classification	Not classified as hazardous (GHS)	Cayman Chemical SDS[2]

Experimental Workflow and Signaling Pathway

Experimental Workflow for Handling **SCH 221510**

The following diagram illustrates a typical workflow for handling **SCH 221510** in a laboratory setting, from preparation to disposal.





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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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